

Application Notes and Protocols: Strontium-90 in Radioisotope Thermoelectric Generators

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Compound of Interest

Compound Name: Strontium-90

Cat. No.: B1230875

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Strontium-90 (Sr-90) is a high-yield fission product with a significant thermal power output, making it a viable isotope for use in Radioisotope Thermoelectric Generators (RTGs). These devices provide a reliable and long-lasting power source for remote and unattended applications by converting the heat from radioactive decay directly into electricity. This document provides detailed application notes on the use of Sr-90 in RTGs, including its properties, a comparison with Plutonium-238 (Pu-238), and protocols for the fabrication of heat sources and the testing of RTG performance.

Physicochemical Properties of Strontium-90

Strontium-90 is a pure beta-emitter, decaying to Yttrium-90 (Y-90), which in turn decays to stable Zirconium-90 (Zr-90).^[1] The high-energy beta particles emitted during this decay chain are the primary source of thermal energy in an Sr-90 fueled RTG.^[2] Due to its chemical reactivity, elemental strontium is not used directly. Instead, it is typically incorporated into a stable ceramic matrix, such as strontium titanate (SrTiO₃), which is non-combustible, insoluble, and has a high melting point.^{[3][4]}

Data Presentation

The following tables summarize the key quantitative data for **Strontium-90** and compare its properties with Plutonium-238, the most common isotope used in space-based RTGs.

Table 1: Nuclear and Physical Properties of **Strontium-90**

Property	Value	Reference
Half-life	28.91 years	[1]
Decay Mode	β^-	[1]
Decay Energy (Sr-90 \rightarrow Y-90)	0.546 MeV	[1]
Decay Energy (Y-90 \rightarrow Zr-90)	2.28 MeV	[1]
Specific Power (Pure Sr-90)	~ 0.92 W/g	[1]
Specific Power (Strontium Titanate)	$\sim 0.445 - 0.46$ W/g	[1] [3]
Chemical Form in RTGs	Strontium Titanate (SrTiO_3)	[4]

Table 2: Comparison of **Strontium-90** and Plutonium-238 for RTG Applications

Property	Strontium-90 (Sr-90)	Plutonium-238 (Pu-238)	Reference
Half-life	28.1 years	87.7 years	[5]
Decay Mode	Beta (β^-)	Alpha (α)	[5][6]
Specific Power (Pure Isotope)	~0.92 W/g	~0.54 - 0.57 W/g	[1][5][6]
Shielding Requirements	Significant (due to bremsstrahlung from beta decay)	Minimal	[2]
Availability	Abundant fission product	Requires specialized production	[2][5]
Cost	Cheaper	More expensive	[1]
Applications	Primarily terrestrial and marine	Primarily space missions	[7]

Experimental Protocols

The following protocols are synthesized from best practices and available literature for the fabrication of a **Strontium-90** heat source and the subsequent testing of an RTG.

Protocol 1: Fabrication of a **Strontium-90** Titanate (SrTiO_3) Heat Source

Objective: To safely process and encapsulate **Strontium-90** into a stable ceramic form for use in an RTG.

Materials and Equipment:

- **Strontium-90** carbonate (SrCO_3)
- Titanium dioxide (TiO_2) powder
- Milling equipment (e.g., ball mill)

- Hydraulic press
- High-temperature furnace
- Hot cell with manipulators
- Welding equipment (e.g., TIG welder)
- Hastelloy-C encapsulation materials
- Radiation shielding and monitoring equipment

Methodology:

- **Preparation of Precursors:** In a hot cell, stoichiometric amounts of Sr-90 carbonate and titanium dioxide are carefully weighed and mixed. The particle size of the reagents is critical for a complete reaction to form phase-pure SrTiO₃.
- **Milling and Mixing:** The precursor powders are thoroughly mixed and milled to ensure a homogenous mixture and to achieve the desired particle size.
- **Calcination:** The mixed powder is heated in a furnace to decompose the strontium carbonate to strontium oxide (SrO) and to initiate the reaction with TiO₂ to form SrTiO₃.
- **Pelletization:** The resulting SrTiO₃ powder is pressed into pellets of the desired geometry using a hydraulic press.
- **Sintering:** The pellets are sintered at a high temperature in the furnace to achieve high density and mechanical stability.
- **Encapsulation:** The sintered SrTiO₃ pellets are loaded into a primary encapsulation container made of a corrosion-resistant alloy like Hastelloy-C. The container is then securely sealed, typically by welding. A secondary encapsulation is often used for additional safety.
- **Decontamination and Calorimetry:** The outer surface of the encapsulated source is decontaminated. The thermal output of the heat source is then measured using calorimetry to confirm it meets the design specifications.

Protocol 2: Performance Testing of a **Strontium-90** RTG

Objective: To characterize the electrical and thermal performance of a fully assembled Sr-90 RTG.

Materials and Equipment:

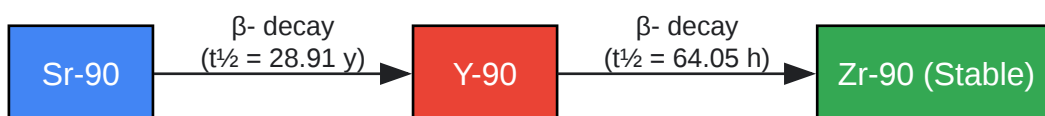
- Assembled Sr-90 RTG
- Thermal vacuum chamber
- Thermocouples and data acquisition system
- Variable electrical load
- Voltage and current meters
- Radiation shielding and monitoring equipment

Methodology:

- **Instrumentation:** The RTG is instrumented with thermocouples at key locations, including the heat source, the hot and cold junctions of the thermoelectric modules, and the outer casing.
- **Thermal Vacuum Testing:** The RTG is placed in a thermal vacuum chamber to simulate its intended operating environment (e.g., the vacuum of space or a specific terrestrial condition).
- **Open Circuit Voltage Measurement:** The RTG is allowed to reach thermal equilibrium, and the open-circuit voltage is measured.
- **Load Testing:** A variable electrical load is connected to the RTG's output. The voltage and current are measured across a range of load resistances to determine the power output as a function of load.
- **Determination of Maximum Power Point:** The electrical load is varied to find the maximum power point of the RTG.

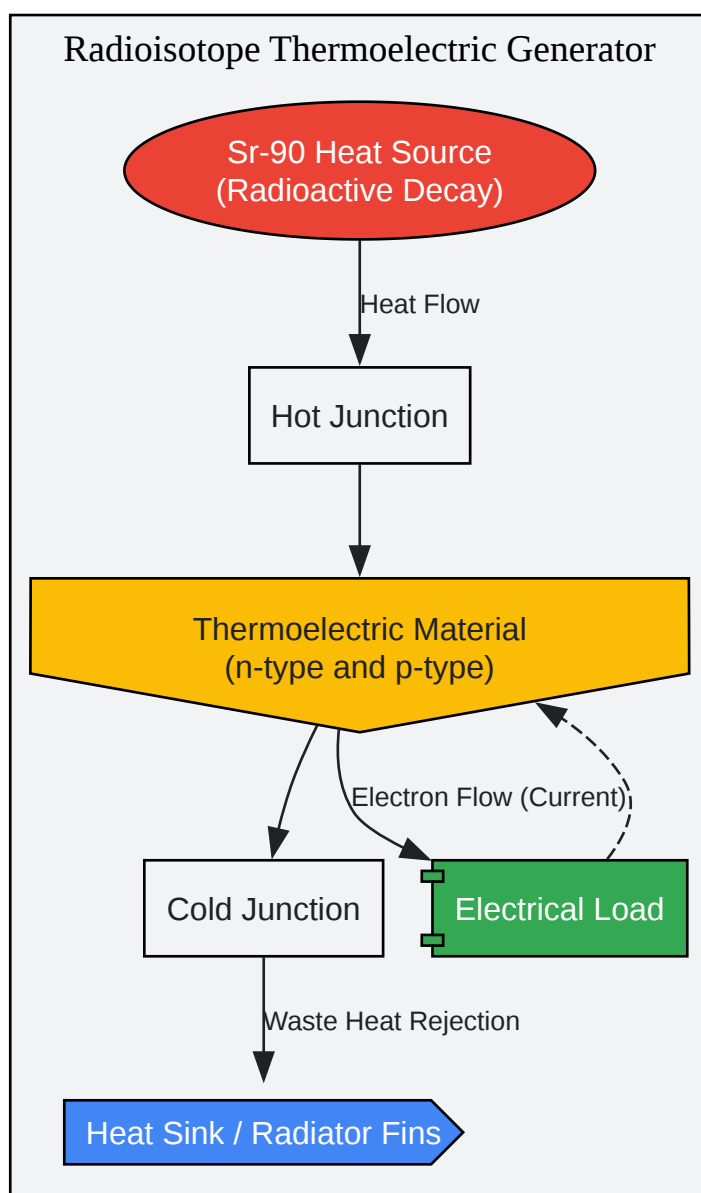
- **Efficiency Calculation:** The thermal input from the Sr-90 heat source (determined by calorimetry) and the maximum electrical power output are used to calculate the overall efficiency of the RTG.
- **Long-Term Performance Monitoring:** The RTG is operated for an extended period under stable conditions to monitor any degradation in performance over time.

Mandatory Visualization



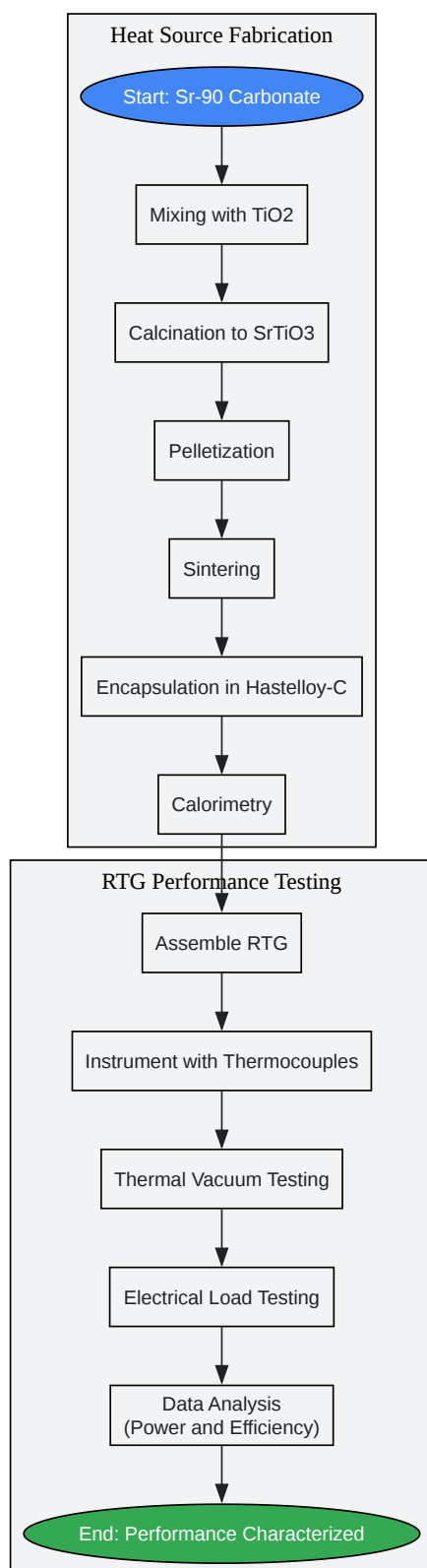
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Caption: Decay chain of **Strontium-90** to stable Zirconium-90.



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Caption: Working principle of a **Strontium-90** RTG.



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Caption: Experimental workflow for Sr-90 RTG heat source fabrication and testing.

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